

Mass spectrometry of 4-(4-Chlorophenyl)azetidin-2-one

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Compound of Interest

Compound Name: 4-(4-Chlorophenyl)azetidin-2-one

CAS No.: 21161-20-6

Cat. No.: B1359671

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Technical Guide: Mass Spectrometry Characterization of 4-(4-Chlorophenyl)azetidin-2-one

Executive Summary This technical guide provides a comprehensive mass spectrometry (MS) analysis framework for **4-(4-chlorophenyl)azetidin-2-one** (CAS: 13951-22-9). As a critical pharmacophore in the synthesis of cholesterol absorption inhibitors (e.g., Ezetimibe) and novel antibiotics, the integrity of the

-lactam ring is paramount. This document details ionization strategies to preserve the labile four-membered ring, elucidates the diagnostic Retro-Diels-Alder (RDA) fragmentation pathways, and establishes a self-validating protocol for impurity profiling.

Part 1: Molecular Architecture & MS Theory

The analysis of **4-(4-chlorophenyl)azetidin-2-one** is governed by two dominant structural features: the strain of the

-lactam ring and the isotopic signature of the chlorine substituent.

The Chlorine Isotopic Fingerprint

Before analyzing fragmentation, the molecular ion must be validated via the chlorine isotope pattern. Chlorine exists naturally as

(75.78%) and

(24.22%).

- Monoisotopic Mass (): ~181.03 Da
- Protonated Adduct $[M+H]^+$: 182.04 Da
- Isotope Pattern: A distinct 3:1 intensity ratio between 182 () and 184 ().
- Diagnostic Value: Any fragment ion retaining the phenyl ring must exhibit this 3:1 doublet. Loss of this pattern indicates cleavage of the C-C bond connecting the phenyl group to the azetidinone core.

Ring Strain and Lability

The azetidin-2-one ring possesses significant angle strain (~26 kcal/mol). Under "hard" ionization (Electron Impact - EI), the ring often shatters before detection. Under "soft" ionization (Electrospray Ionization - ESI), the ring is preserved as the

species, but collision-induced dissociation (CID) will trigger a characteristic Retro-[2+2] cycloreversion.

Part 2: Ionization Strategies & Experimental Protocol

To differentiate between thermal degradation and true impurities, the choice of ionization is critical.

Table 1: Comparative Ionization Modalities

Parameter	Electrospray Ionization (ESI)	Electron Impact (EI)	Atmospheric Pressure Chemical Ionization (APCI)
Energy Regime	Soft (Low internal energy transfer)	Hard (70 eV standard)	Medium-Soft
Primary Species	(182)	(181) or Fragments	(182)
Ring Integrity	Preserved (Ideal for quantitation)	Often compromised (Ring opening)	Good, but higher thermal risk than ESI
Application	Impurity profiling, LC-MS	Structural fingerprinting, GC-MS	Non-polar degradants

Recommended LC-MS/MS Protocol

This protocol minimizes in-source fragmentation while maximizing sensitivity for the protonated parent.

- Instrument: Triple Quadrupole (QqQ) or Q-TOF.
- Column: C18 Reverse Phase (e.g., 2.1 x 50 mm, 1.7 μ m).
- Mobile Phase A: Water + 0.1% Formic Acid (Proton source).
- Mobile Phase B: Acetonitrile (ACN) + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 5 minutes.
- Source Parameters (ESI+):
 - Capillary Voltage: 3.0 kV (Keep low to prevent discharge).
 - Desolvation Temp: 350°C.

- Cone Voltage: 20 V (Crucial: High cone voltage >40V will induce in-source ring opening).

Part 3: Fragmentation Mechanics (MS/MS)

The fragmentation of **4-(4-chlorophenyl)azetidin-2-one** is dominated by the Retro-Diels-Alder (RDA) type cleavage, formally a Retro-[2+2] cycloreversion. This mechanism is the standard identifying feature of

-lactams.

The Retro-[2+2] Cycloreversion Pathway

The strained four-membered ring cleaves across the N1-C2 and C3-C4 bonds.

- Precursor:
- Cleavage: The ring splits into two segments:
 - Segment A (Neutral Loss): Isocyanic acid ($\text{HN}=\text{C}=\text{O}$, 43 Da).
 - Segment B (Detected Ion): 4-Chlorostyrene cation (m/z 139).
- Resulting Fragment:
 m/z 139 (with ^{35}Cl isotope at 141).

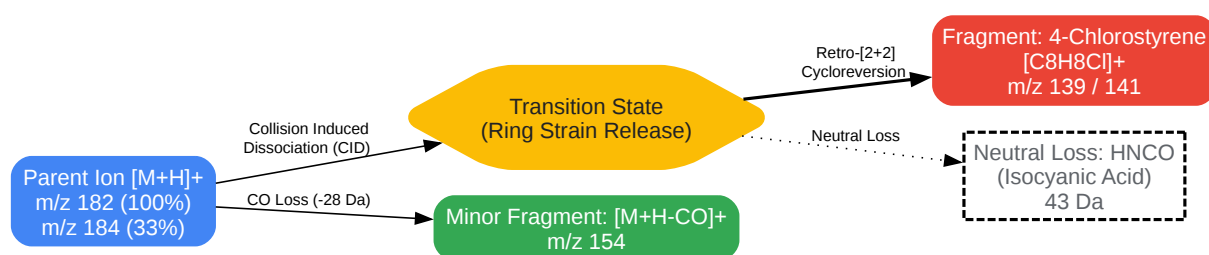
Secondary Pathways[1][2]

- Loss of CO: A minor pathway involving the ejection of carbon monoxide (28 Da) yielding an imine-like species at m/z 154.
- Ammonia Loss: Rare in this specific derivative due to the stability of the chlorostyryl cation, but possible (m/z 137).

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Visualization of Fragmentation Pathways

The following diagram illustrates the mechanistic flow from the parent ion to the diagnostic fragments.



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Figure 1: Mechanistic pathway of **4-(4-Chlorophenyl)azetidin-2-one** fragmentation via Retro-[2+2] cycloreversion.

Part 4: Impurity Profiling in Drug Development

In the context of Ezetimibe synthesis, this molecule is an intermediate. MS analysis is used to detect "Desfluoro" impurities or hydrolysis products.

Distinguishing the Intermediate from Hydrolysis Degradants

If the

-lactam ring opens via hydrolysis (reaction with water), the molecular weight increases by 18 Da (

).

- Intact Ring:

182

- Hydrolyzed (Open Ring): 3-amino-3-(4-chlorophenyl)propanoic acid derivative

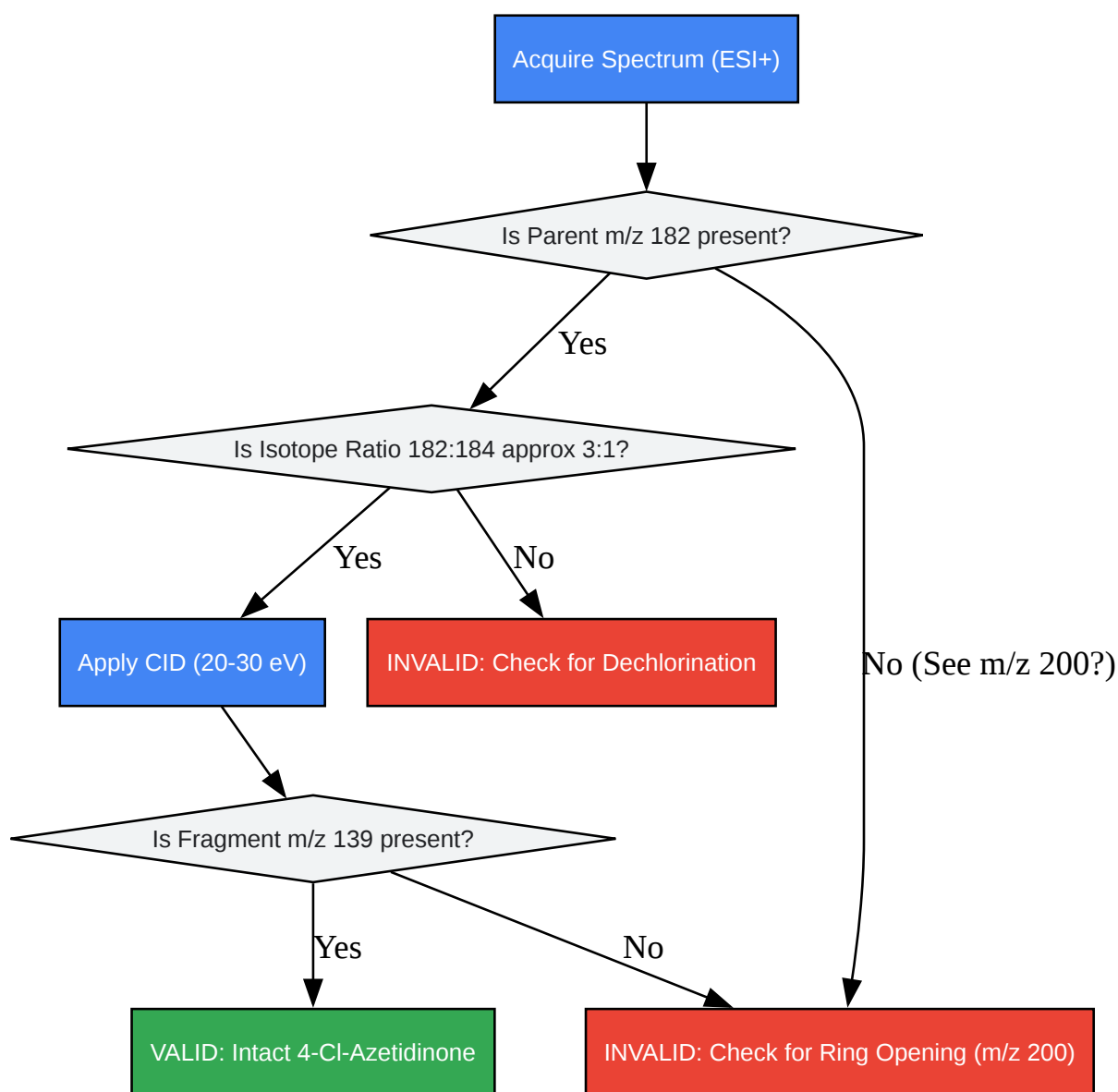
200.

- Protocol Check: If

200 is observed in the blank or standard, the mobile phase may be too acidic, or the sample has degraded due to moisture.

Self-Validating Workflow

To ensure data trustworthiness, follow this logic flow:



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Figure 2: Logic gate workflow for validating the identity of the azetidinone intermediate.

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